

molar mass and molecular formula of 5-Amino-1-naphthalenesulfonic acid

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Compound of Interest

Compound Name: 5-Amino-1-naphthalenesulfonic acid

Cat. No.: B124032

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An In-Depth Technical Guide on 5-Amino-1-naphthalenesulfonic Acid

For researchers, scientists, and drug development professionals, a thorough understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides core information on **5-Amino-1-naphthalenesulfonic acid**, a compound utilized in various chemical syntheses.

Physicochemical Data

The essential quantitative data for **5-Amino-1-naphthalenesulfonic acid**, also known as Laurent's acid, are summarized in the table below.^{[1][2]} This information is critical for stoichiometric calculations, solution preparation, and analytical characterization.

Property	Value
Molecular Formula	C ₁₀ H ₉ NO ₃ S ^{[1][2][3]}
Molar Mass	223.25 g/mol ^{[1][2][4]}
Percent Composition	C: 53.80%, H: 4.06%, N: 6.27%, O: 21.50%, S: 14.36% ^[2]
CAS Number	84-89-9 ^{[1][4]}

Chemical Structure

The structural formula of **5-Amino-1-naphthalenesulfonic acid** is a key determinant of its chemical reactivity and physical properties. The diagram below illustrates the arrangement of atoms and functional groups within the molecule.

Caption: Chemical structure of **5-Amino-1-naphthalenesulfonic acid**.

Experimental Protocols

While this document does not detail specific experimental protocols, the provided physicochemical data are fundamental to a range of common laboratory procedures involving **5-Amino-1-naphthalenesulfonic acid**. These include, but are not limited to:

- **Solution Preparation:** Accurate molar mass is essential for preparing solutions of known concentrations for use in chemical reactions, as a derivatizing agent, or in analytical methods.[4]
- **Stoichiometric Calculations:** The molecular formula and molar mass are used to determine the appropriate ratios of reactants and to predict theoretical yields in chemical synthesis.
- **Structural Elucidation:** The molecular formula provides the basis for techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy, which are used to confirm the structure of the compound and its derivatives.
- **Purity Assessment:** The technical grade of the compound, often determined by titration, indicates the percentage of active substance, a critical parameter in experimental reproducibility.[5]

The information presented in this guide serves as a foundational resource for professionals engaged in research and development activities that involve **5-Amino-1-naphthalenesulfonic acid**.

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